

An In-depth Technical Guide to the Physical Properties of 2,4-Dimethyldecane

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Compound of Interest

Compound Name: 2,4-Dimethyldecane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dimethyldecane is a branched-chain alkane with the molecular formula $C_{12}H_{26}$.^[1] As a member of the hydrocarbon family, it is a nonpolar organic compound, appearing as a colorless liquid at room temperature.^[1] Its insolubility in water and solubility in organic solvents are characteristic of its nonpolar nature.^[1] This technical guide provides a comprehensive overview of the core physical properties of **2,4-Dimethyldecane**, offering valuable data for researchers, scientists, and professionals in drug development and other scientific fields. The branching in its structure, with methyl groups at the second and fourth carbon positions of a decane backbone, influences its physical properties, such as a relatively high boiling point compared to its straight-chain counterparts.^[1]

Core Physical Properties

The physical characteristics of **2,4-Dimethyldecane** are fundamental to its application and behavior in various chemical and biological systems. Below is a summary of its key physical properties.

Data Presentation: Physical Properties of 2,4-Dimethyldecane

Property	Value	Unit	Source(s)
Molecular Formula	C ₁₂ H ₂₆	[1][2][3]	
Molecular Weight	170.33	g/mol	[2][3][4]
Density	0.749	g/cm ³	[2]
Boiling Point	200.4	°C at 760 mmHg	[2]
Melting Point	-50.8 (estimate)	°C	[2]
Flash Point	130.2	°C	[2]
Vapor Pressure	0.461	mmHg at 25°C	[2]
Refractive Index	1.420	[2]	
Dynamic Viscosity	0.0185767 (at 195 K)	Pa·s	
	0.0041744 (at 241.35 K)	Pa·s	
	0.0015175 (at 287.69 K)	Pa·s	
	0.0007305 (at 334.04 K)	Pa·s	
LogP (Predicted)	6.76	[2]	

Experimental Protocols

The accurate determination of the physical properties of **2,4-Dimethyldecane** relies on standardized experimental methodologies. Below are detailed protocols for key experiments.

Determination of Density

The density of liquid hydrocarbons like **2,4-Dimethyldecane** is commonly determined using the oscillating U-tube method, as outlined in ASTM D4052.

Methodology:

- **Instrument Calibration:** The oscillating U-tube density meter is calibrated using two reference standards of known density, typically dry air and pure water. The calibration is performed at the desired measurement temperature.
- **Sample Preparation:** The **2,4-Dimethyldecane** sample is equilibrated to the measurement temperature to prevent the formation of bubbles and to ensure thermal stability.
- **Measurement:** A small volume (approximately 1-2 mL) of the sample is injected into the U-tube. The instrument measures the change in the oscillation frequency of the tube when filled with the sample compared to its oscillation frequency when empty.
- **Calculation:** The density is automatically calculated by the instrument based on the measured oscillation period and the calibration constants. The result is typically reported in g/cm³.

Determination of Boiling Point

The boiling point of a small quantity of a liquid organic compound can be accurately determined using the Thiele tube method.

Methodology:

- **Apparatus Setup:** A small amount of **2,4-Dimethyldecane** (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample. This assembly is attached to a thermometer.
- **Heating:** The entire assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil). The side arm of the Thiele tube is gently heated.
- **Observation:** As the temperature rises, a steady stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is then discontinued.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point. This is the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Determination of Refractive Index

The refractive index of transparent liquid hydrocarbons is measured using a refractometer, following a procedure such as ASTM D1218.

Methodology:

- **Instrument Calibration:** The refractometer is calibrated using a standard of known refractive index, often distilled water. The temperature of the instrument's prisms is precisely controlled, typically at 20°C or 25°C.
- **Sample Application:** A few drops of the **2,4-Dimethyldecane** sample are placed on the surface of the lower prism.
- **Measurement:** The prisms are closed, and the light source is adjusted. The operator looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. Temperature correction may be necessary if the measurement is not performed at the standard temperature.

Determination of Viscosity

The kinematic viscosity of liquid hydrocarbons can be determined using a glass capillary viscometer, as described in ASTM D445. The dynamic viscosity can then be calculated.

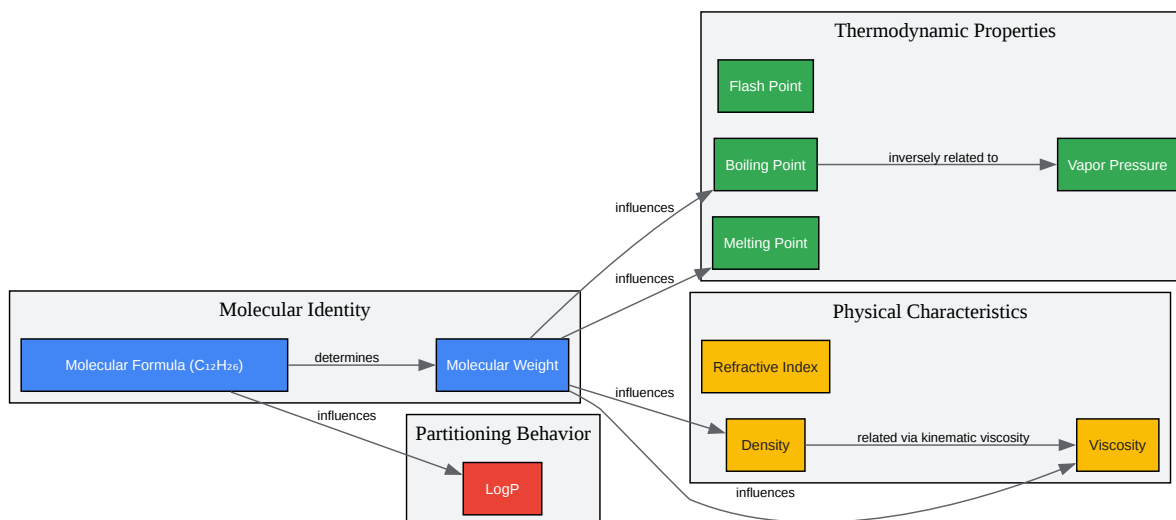
Methodology:

- **Viscometer Selection:** An appropriate calibrated glass capillary viscometer (e.g., an Ubbelohde type) is chosen based on the expected viscosity of the sample.
- **Sample Preparation and Loading:** The **2,4-Dimethyldecane** sample is filtered to remove any particulate matter and then charged into the viscometer.
- **Temperature Equilibration:** The viscometer is placed in a constant-temperature bath until the sample reaches the desired test temperature.
- **Flow Measurement:** The time it takes for a fixed volume of the liquid to flow under gravity through the capillary of the viscometer is accurately measured.

- Calculation of Kinematic Viscosity: The kinematic viscosity (ν) is calculated by multiplying the measured flow time (t) by the calibration constant (C) of the viscometer ($\nu = C \times t$).
- Calculation of Dynamic Viscosity: The dynamic viscosity (η) is calculated by multiplying the kinematic viscosity (ν) by the density (ρ) of the liquid at the same temperature ($\eta = \nu \times \rho$).

Mandatory Visualization

Since **2,4-Dimethyldecane** is a simple alkane, it is not involved in complex signaling pathways. The following diagram illustrates the logical relationships between its fundamental physical properties.



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Logical relationships between the physical properties of **2,4-Dimethyldecane**.

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